

An In-depth Technical Guide to the Physicochemical Properties of Dimethyl Diglycolate

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Compound of Interest

Compound Name: *Dimethyl diglycolate*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the core physicochemical properties of **dimethyl diglycolate**, specifically its molecular weight and density. The information herein is intended to support research and development activities by providing both fundamental data and the methodologies for its experimental verification.

Core Properties of Dimethyl Diglycolate

Dimethyl diglycolate, also known as dimethyl 2,2'-oxydiacetate, is an organic compound with applications as a starting material in the synthesis of various chemical entities, including unsaturated polyester resins and plasticizers. A precise understanding of its physical properties is crucial for its application in chemical synthesis and material science.

The key physical and chemical properties of **dimethyl diglycolate** are summarized in the table below for quick reference.

Property	Value	Reference(s)
Molecular Formula	C ₆ H ₁₀ O ₅	[1] [2] [3] [4]
Molecular Weight	162.14 g/mol	[1] [2] [3] [4]
Density	1.15 g/cm ³	[1]
CAS Number	7040-23-5	[1] [2] [3] [4]
Melting Point	36 °C	[1]
Boiling Point	211.3 °C (at 760 mmHg)	[1]
Flash Point	84.1 °C	[1]

Experimental Protocols

The following sections detail the standard experimental procedures for the determination of the molecular weight and density of a liquid organic compound such as **dimethyl diglycolate**.

Mass spectrometry is a powerful analytical technique used to measure the mass-to-charge ratio of ions. It is the most common and accurate method for determining the molecular weight of a compound.[\[1\]](#)[\[5\]](#)[\[6\]](#)

Principle: The sample is first ionized, and the resulting ions are accelerated into a magnetic or electric field. The path of the ions is dependent on their mass-to-charge ratio, which allows for their separation and detection. The peak with the highest mass-to-charge ratio, excluding isotopic peaks, generally corresponds to the molecular ion, from which the molecular weight is determined.[\[5\]](#)

Methodology: Electrospray Ionization (ESI) Mass Spectrometry

- Sample Preparation:
 - Prepare a dilute solution of **dimethyl diglycolate** in a suitable volatile solvent (e.g., methanol, acetonitrile) at a concentration typically in the range of 1-10 µM.[\[7\]](#)
 - Ensure the sample is free from non-volatile salts and detergents, as they can interfere with the ionization process.[\[7\]](#)

- Instrument Calibration:
 - Calibrate the mass spectrometer using a standard compound with a known molecular weight to ensure mass accuracy.[8]
- Sample Infusion and Ionization:
 - The sample solution is introduced into the ESI source through a fine capillary at a constant flow rate.
 - A high voltage is applied to the capillary tip, causing the liquid to nebulize into a fine spray of charged droplets.
 - As the solvent evaporates from the droplets, the charge concentration increases, leading to the formation of gas-phase molecular ions.
- Mass Analysis:
 - The generated ions are directed into the mass analyzer (e.g., Quadrupole, Time-of-Flight).
 - The analyzer separates the ions based on their mass-to-charge (m/z) ratio.
- Data Acquisition and Interpretation:
 - A mass spectrum is generated, plotting ion intensity versus m/z.
 - Identify the molecular ion peak (M⁺). For **dimethyl diglycolate**, this would be the ion formed by the loss of one electron.
 - The m/z value of the molecular ion peak provides the molecular weight of the compound. For high-resolution mass spectrometry (HRMS), the exact molecular formula can be confirmed from the precise mass measurement.[5][6]

Pycnometry is a highly precise method for determining the density of a liquid by measuring its mass within a known volume.[4]

Principle: The density of a liquid is its mass per unit volume. A pycnometer is a glass flask with a precisely calibrated volume. By weighing the pycnometer empty, filled with a reference liquid

(like deionized water) of known density, and finally filled with the sample liquid, the density of the sample can be accurately calculated.[4]

Methodology:

- Preparation:

- Thoroughly clean and dry the pycnometer and its stopper.
 - Allow the pycnometer to reach thermal equilibrium with the ambient laboratory temperature.

- Measurement:

- Step 1: Weigh the empty, dry pycnometer on an analytical balance and record its mass (m_0).
 - Step 2: Fill the pycnometer with deionized water of a known temperature and density (ρ_{water}). Insert the stopper, ensuring any excess water exits through the capillary. Dry the exterior completely.[9]
 - Step 3: Weigh the water-filled pycnometer and record its mass (m_1).
 - Step 4: Empty and dry the pycnometer thoroughly.
 - Step 5: Fill the pycnometer with **dimethyl diglycolate**, ensuring the temperature is the same as the water. Insert the stopper and dry the exterior.
 - Step 6: Weigh the sample-filled pycnometer and record its mass (m_2).

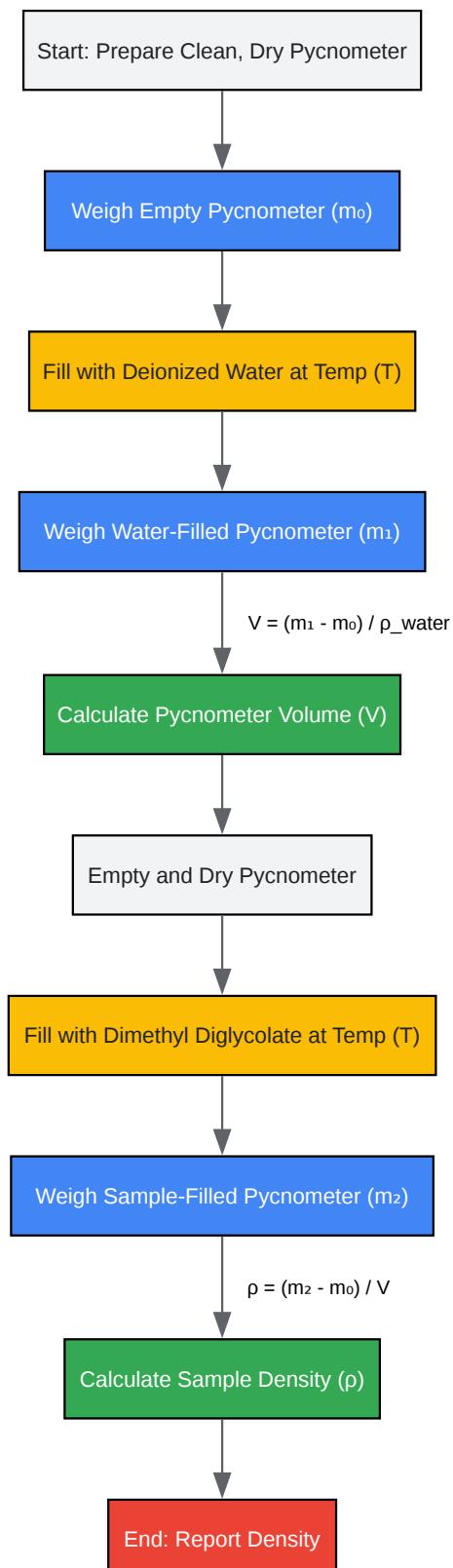
- Calculation:

- Mass of water: $m_{\text{water}} = m_1 - m_0$
 - Volume of pycnometer (V): $V = m_{\text{water}} / \rho_{\text{water}}$
 - Mass of sample: $m_{\text{sample}} = m_2 - m_0$

- Density of sample (ρ_{sample}): $\rho_{\text{sample}} = m_{\text{sample}} / V$

Visualized Experimental Workflow

The following diagram illustrates the logical flow of the experimental protocol for determining the density of **dimethyl diglycolate** using a pycnometer.

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Caption: Workflow for Density Determination by Pycnometry.

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